

An In-Depth Technical Guide to 5,7-Dimethylcoumarin for Scientific Professionals

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Compound of Interest

Compound Name: 5,7-Dimethylcoumarin

CAS No.: 14002-99-4

Cat. No.: B12098640

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Executive Summary: **5,7-Dimethylcoumarin** is a synthetic heterocyclic compound belonging to the benzopyrone class. While not as extensively studied as its naturally occurring hydroxy or methoxy analogs, its core structure represents a valuable and versatile scaffold in medicinal chemistry and materials science. This guide provides a comprehensive technical overview of **5,7-Dimethylcoumarin**, including its precise nomenclature, physicochemical properties, a detailed synthesis protocol via Pechmann condensation, and an exploration of its significance as a foundational molecule for drug discovery. The content herein is structured to provide researchers, chemists, and drug development professionals with the foundational knowledge required to synthesize, characterize, and utilize this compound in advanced applications.

Nomenclature and Chemical Identification

Correctly identifying a chemical entity is paramount for reproducible scientific research. **5,7-Dimethylcoumarin** is a specific isomer within the dimethyl-substituted coumarin family.

The formal International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 5,7-dimethyl-2H-1-benzopyran-2-one or, more commonly, 5,7-dimethylchromen-2-one.^[1] It is crucial to distinguish it from other related, and often more cited, compounds such as 5,7-

dimethoxycoumarin (Citropten) or 5,7-dihydroxycoumarin. The defining feature is the presence of two methyl (-CH₃) groups at positions 5 and 7 of the benzopyrone core structure.

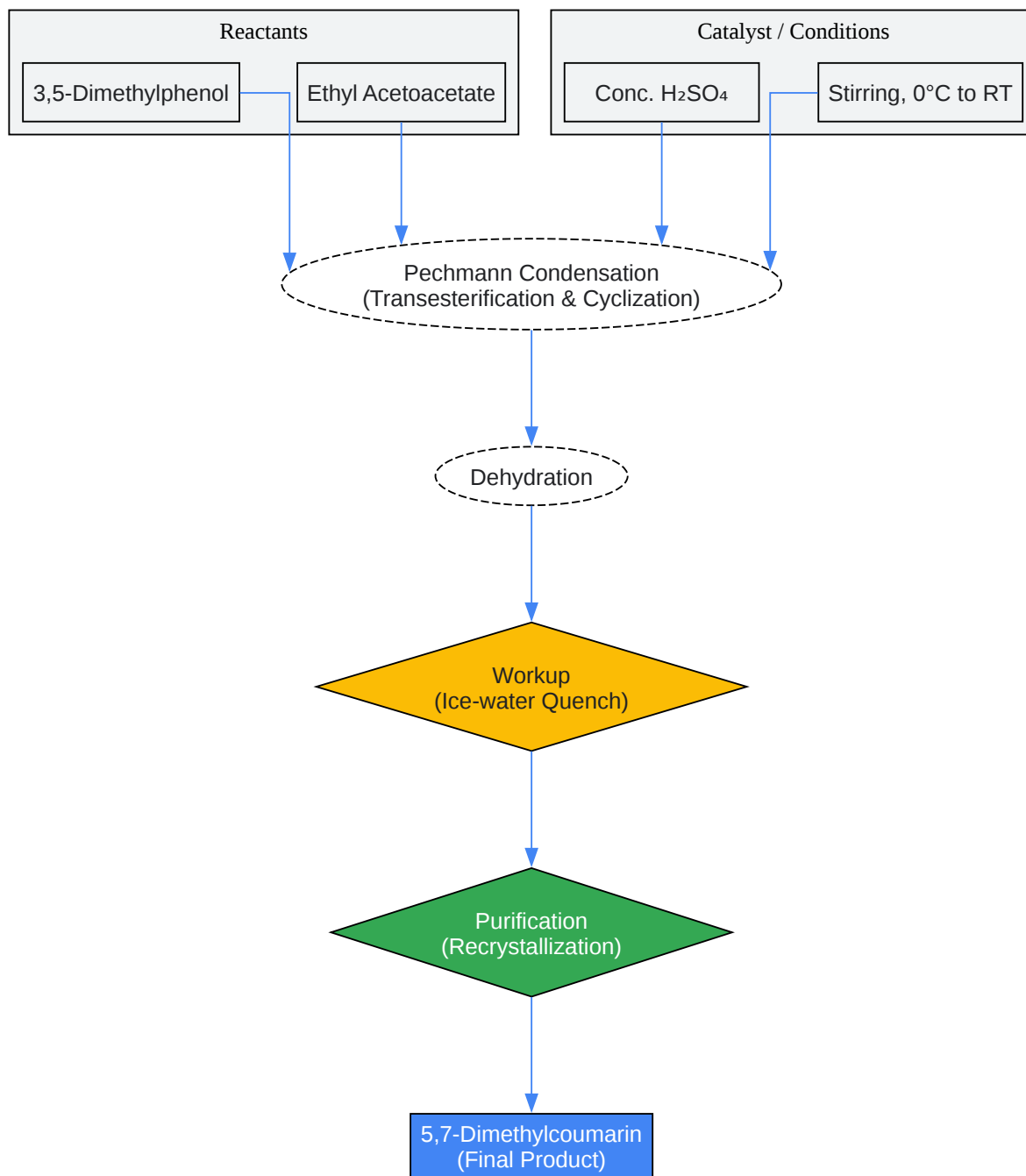
Identifier	Value	Source
IUPAC Name	5,7-dimethyl-2H-1-benzopyran-2-one	
CAS Number	14002-99-4	[2] [3]
Molecular Formula	C ₁₁ H ₁₀ O ₂	
Molecular Weight	174.20 g/mol	[3] [4]
Canonical SMILES	<chem>Cc1cc(C)c2ccc(=O)oc2c1</chem>	[4]
InChI Key	LSVVSAUXNLDZOX-UHFFFAOYSA-N	[4]

Synthesis and Characterization

The most direct and widely adopted method for synthesizing coumarins from simple phenols is the Pechmann condensation.[\[5\]](#) This acid-catalyzed reaction provides an efficient route to the **5,7-dimethylcoumarin** core from readily available starting materials.

Synthesis via Pechmann Condensation

The synthesis involves the reaction of 3,5-dimethylphenol (3,5-xlenol) with a β -ketoester, such as ethyl acetoacetate, in the presence of a strong acid catalyst. Concentrated sulfuric acid is a traditional and effective choice, serving as both the catalyst and a dehydrating agent to drive the reaction to completion.[\[6\]](#)



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*Synthetic workflow for **5,7-Dimethylcoumarin**.*

Experimental Protocol: Synthesis of 5,7-Dimethylcoumarin

This protocol describes a standard laboratory-scale synthesis.

Materials:

- 3,5-Dimethylphenol (10.0 g, 81.8 mmol)
- Ethyl acetoacetate (11.7 g, 10.8 mL, 90.0 mmol)
- Concentrated Sulfuric Acid (98%, 50 mL)
- Crushed Ice and Deionized Water
- Ethanol (for recrystallization)

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer, carefully add 50 mL of concentrated sulfuric acid. Place the flask in an ice-water bath and allow it to cool to 0-5 °C.
- **Addition of Reactants:** While maintaining the low temperature and stirring vigorously, slowly add 3,5-dimethylphenol to the acid. Once dissolved, add ethyl acetoacetate dropwise over 15-20 minutes, ensuring the temperature does not rise above 10 °C. The slow, cooled addition is critical to control the exothermic reaction and prevent unwanted side-product formation.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 12-18 hours. The extended stir time allows the reaction to proceed to completion.
- **Workup and Isolation:** Carefully and slowly pour the viscous reaction mixture into a beaker containing ~500 g of crushed ice with constant, vigorous stirring. This quenching step precipitates the organic product while diluting the acid.

- **Filtration:** Collect the resulting solid precipitate by vacuum filtration. Wash the filter cake thoroughly with cold deionized water until the filtrate is neutral (pH ~7) to remove residual acid.
- **Purification:** Dry the crude product. Further purification is achieved by recrystallization from aqueous ethanol to yield the final product as a crystalline solid.

Characterization

Confirmation of the synthesized product's identity and purity requires standard analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are essential for structural elucidation.^[7] The ^1H NMR spectrum is expected to show distinct singlets for the two methyl groups, along with characteristic signals for the aromatic and pyrone ring protons. ^{13}C NMR will confirm the presence of 11 unique carbon environments, including the signature lactone carbonyl peak ($\text{C}=\text{O}$) typically found around 160-165 ppm.
- **Infrared (IR) Spectroscopy:** IR analysis is used to identify key functional groups.^[8] The spectrum of **5,7-Dimethylcoumarin** will prominently feature a strong absorption band around $1700\text{-}1740\text{ cm}^{-1}$ corresponding to the $\text{C}=\text{O}$ stretch of the α,β -unsaturated lactone, and C-H stretching peaks from the methyl and aromatic groups.
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. High-resolution mass spectrometry (HRMS) should yield a molecular ion peak corresponding to the exact mass of $\text{C}_{11}\text{H}_{10}\text{O}_2$ (Monoisotopic Mass: 174.068 g/mol).^[3]

Biological and Chemical Significance

While direct biological data on **5,7-Dimethylcoumarin** itself is limited, the coumarin scaffold is recognized as a "privileged structure" in medicinal chemistry due to its wide range of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and anticoagulant effects.^{[8][9][10][11]} The significance of **5,7-Dimethylcoumarin** lies in its role as a key synthetic intermediate and a foundational scaffold for developing more complex and potent drug candidates.

A Scaffold for Drug Discovery

The substitution pattern of the coumarin ring is a primary determinant of its biological activity. [10] The methyl groups at the 5 and 7 positions provide a lipophilic, chemically stable base structure that can be further functionalized. Researchers utilize this core to synthesize derivatives with enhanced potency and target specificity. For example, related dimethylcoumarin structures have been used to create novel compounds tested for activity against various bacterial strains and as antioxidants. [12] The presence of the methyl groups influences the molecule's overall electronic properties and steric profile, which in turn affects its binding affinity to biological targets like enzymes and receptors.

Conceptual Application in Receptor Targeting

The development of novel therapeutics often involves modifying a core scaffold to optimize its interaction with a specific biological target, such as a G-protein coupled receptor (GPCR). The diagram below illustrates a conceptual pathway where a hypothetical drug derived from the **5,7-Dimethylcoumarin** scaffold could act as a receptor antagonist, a strategy relevant to CNS disorders.

Conceptual antagonism of a GPCR signaling pathway.

This model demonstrates how the core scaffold, when appropriately modified, can serve as the basis for an antagonist that prevents the downstream signaling cascade, thereby modulating a physiological response. This highlights the strategic value of **5,7-Dimethylcoumarin** as a starting point for rational drug design.

Safety and Handling

5,7-Dimethylcoumarin should be handled in accordance with standard laboratory safety procedures for chemical powders. It is recommended to use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be performed in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

Conclusion

5,7-Dimethylcoumarin is a synthetically accessible compound whose primary value lies in its role as a robust and versatile chemical scaffold. While its intrinsic biological activities are not yet fully characterized, its utility as a foundational building block for the synthesis of more

complex, biologically active derivatives is clear. The straightforward Pechmann condensation allows for its efficient production, providing a reliable source material for research and development in medicinal chemistry. Future investigations into the functionalization of this core structure are likely to yield novel compounds with significant therapeutic potential.

References

- PubChem. 5,7-Dimethoxycoumarin. National Center for Biotechnology Information. [\[Link\]](#)
- Indian Journal of Chemistry. Synthesis of coumarins via Pechmann condensation using inorganic ion exchangers as solid acid catalysts. [\[Link\]](#)
- ACS Omega. Combined Experimental and Theoretical Study of the Synthesis of 5,7-Dihydroxy-4-methylcoumarin via a Pechmann Condensation in the Presence of UiO-66-SO₃H Catalysts. [\[Link\]](#)
- MDPI. Synthesis and Characterization of Some New Coumarin Derivatives as Probable Breast Anticancer MCF-7 Drugs. [\[Link\]](#)
- NIST WebBook. 2H-1-Benzopyran-2-one, 5,7-dimethoxy-. [\[Link\]](#)
- Journal of the Serbian Chemical Society. Density functional theory: 1H- and 13C-NMR spectra of some coumarin derivatives. [\[Link\]](#)
- PubChem. 4,7-Dimethylcoumarin. National Center for Biotechnology Information. [\[Link\]](#)
- Molecules. An Overview of Coumarin as a Versatile and Readily Accessible Scaffold with Broad-Ranging Biological Activities. [\[Link\]](#)
- U.S. Environmental Protection Agency. 2H-1-Benzopyran-2-one, 5,7-dimethyl- (9CI) Synonyms. [\[Link\]](#)
- Global Substance Registration System. **5,7-DIMETHYLCOUMARIN**. [\[Link\]](#)
- IISTE. Eco-friendly Synthesis of Coumarin Derivatives via Pechmann Condensation Using Heterogeneous Catalysis. [\[Link\]](#)
- SciSpace. One-Pot Synthesis of Coumarin Derivatives. [\[Link\]](#)

- Cheméo. Chemical Properties of 2H-1-Benzopyran-2-one, 5,7-dimethoxy- (CAS 487-06-9). [\[Link\]](#)
- Molecules. ¹⁵N-, ¹³C- and ¹H-NMR Spectroscopy Characterization and Growth Inhibitory Potency of a Combi-Molecule Synthesized by Acetylation of an Unstable Monoalkyltriazene. [\[Link\]](#)
- JETIR. Synthesis of coumarin derivatives via pechmann condensation and nitration reaction. [\[Link\]](#)
- MDPI. Coumarin: A Natural, Privileged and Versatile Scaffold for Bioactive Compounds. [\[Link\]](#)
- ResearchGate. ¹H and ¹³C NMR spectral assignments of an amino acid-coumarin hybrid. [\[Link\]](#)
- Journal of Pharmaceutical Negative Results. Design, Synthesis, Physicochemical Characterization And Biological (Antioxidant And Antiurease) Evaluation Of Newer Coumarin Derivatives. [\[Link\]](#)
- Research Square. Synthesis and complete NMR spectral assignments of new benzylamino coumarin derivative. [\[Link\]](#)
- U.S. Environmental Protection Agency. 2H-1-Benzopyran-2-one, 5,7-dimethyl- (9CI) - Chemical Details. [\[Link\]](#)
- Cheméo. 2H-1-Benzopyran-2-one, 5,7-dimethoxy-. [\[Link\]](#)
- PubMed. Photobiological activity of 5,7-dimethoxycoumarin. [\[Link\]](#)
- Inxight Drugs. **5,7-DIMETHYLCOUMARIN**. [\[Link\]](#)
- MolForge. 5,7-Dimethoxycoumarin (CID 2775) - Molecular Properties & Analysis. [\[Link\]](#)
- Chemical Methodologies. Synthesis and Characterization of New Substituted Coumarin Derivatives and Study Their Biological Activity. [\[Link\]](#)

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Sources

- 1. 5,7-DIMETHYLCOUMARIN [drugs.ncats.io]
- 2. CompTox Chemicals Dashboard [comptox.epa.gov]
- 3. CompTox Chemicals Dashboard [comptox.epa.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. scispace.com [scispace.com]
- 6. jetir.org [jetir.org]
- 7. shd.org.rs [shd.org.rs]
- 8. pnrjournal.com [pnrjournal.com]
- 9. An Overview of Coumarin as a Versatile and Readily Accessible Scaffold with Broad-Ranging Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. chemmethod.com [chemmethod.com]
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